

Chemical Profile and Research Context of (3S,5S)-Atorvastatin Sodium Salt

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Compound Focus: (3s,5s)-atorvastatin sodium salt

CAS No.: 1428118-38-0

Cat. No.: S005386

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The table below summarizes the key available data on **(3S,5S)-atorvastatin sodium salt**. This stereoisomer is often used in research as a reference standard, for instance, as **Atorvastatin EP Impurity E** [1].

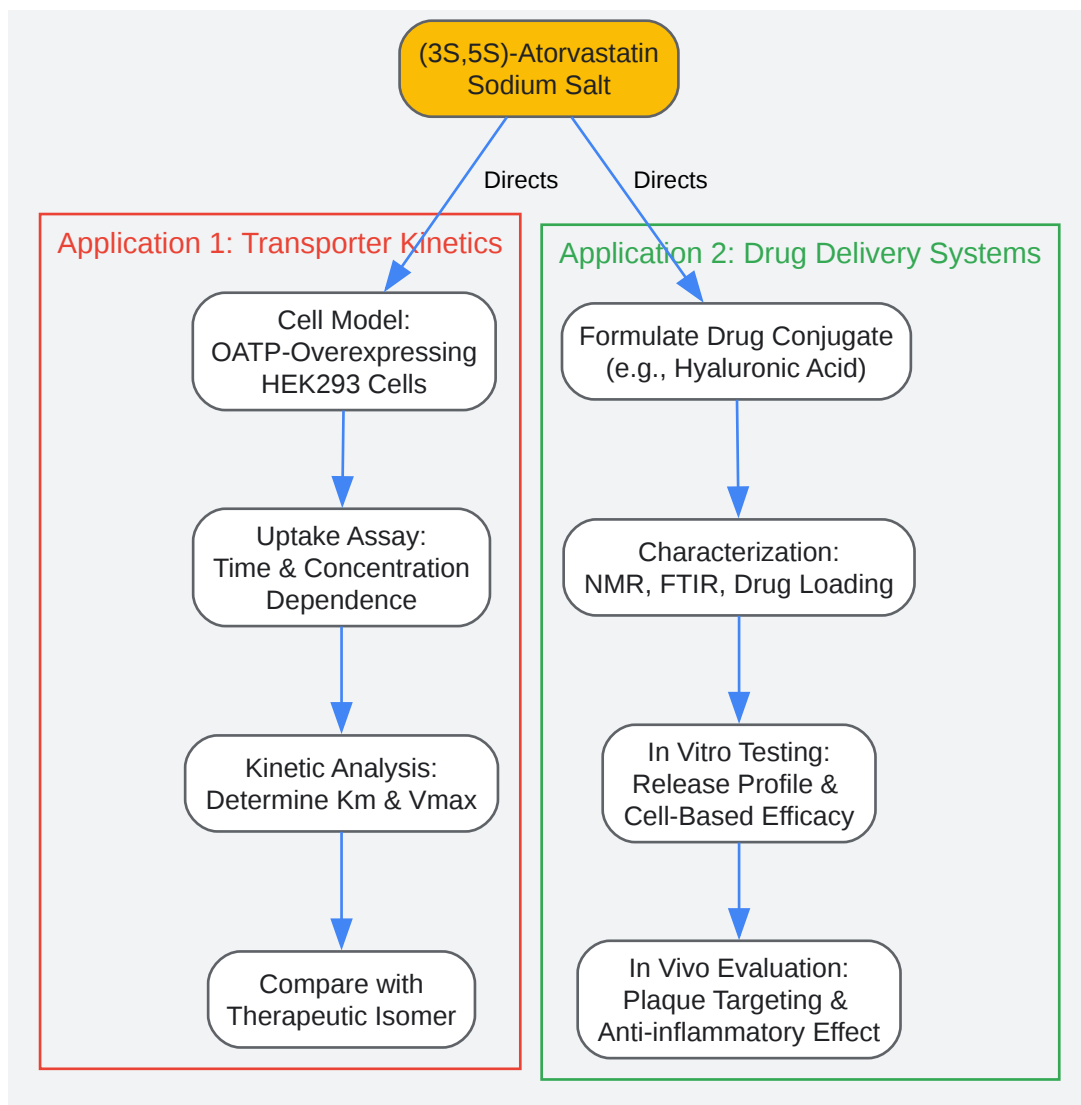
Property	Description
CAS Number	501121-34-2 [1]
Molecular Formula	C ₃₃ H ₃₅ FN ₂ O ₅ [1]
Molecular Weight	558.64 g/mol [1]
Physical Form	White to off-white solid [1]
Melting Point	182-184°C [1]
Solubility	Slightly soluble in DMSO and Methanol [1]
Storage	-20°C Freezer [1]
Primary Research Use	Pharmaceutical impurity/reference standard; study of statin stereochemistry and metabolism [1].

Potential Research Applications & Experimental Directions

While detailed protocols are not available in the search results, the following areas are actively researched in relation to atorvastatin and can guide your experimental design using the (3S,5S) isomer.

- **1. Hepatic Transporter Kinetics:** A 2025 study characterized the uptake of various statins, including atorvastatin, by hepatic Organic Anion Transporting Polypeptides (OATPs) [2]. You could design experiments to compare the transport kinetics of (3S,5S)-atorvastatin with the therapeutic (3R,5R)-form.
 - **Experimental Approach:** Use cell lines (e.g., HEK293) overexpressing human OATP1B1, OATP1B3, or OATP2B1. Measure the time- and concentration-dependent uptake of the isomer. Analyze data using Michaelis-Menten kinetics to determine affinity (K_m) and transport capacity (V_{max}) [2].
- **2. Advanced Drug Delivery Systems:** Research explores conjugating atorvastatin to polymers or nanoparticles to improve its targeted delivery, particularly for atherosclerosis [3].
 - **Experimental Approach:**
 - **Polymer Conjugation:** Synthesize a conjugate with a polymer like hyaluronic acid, which can target CD44 receptors on inflammatory macrophages in plaques. Characterize the conjugate using NMR and FTIR. Evaluate drug loading, release profile in vitro, and efficacy in reducing inflammation in macrophage cell models [3].
 - **Nanoparticle Formulation:** Develop macrophage membrane-coated, reactive oxygen species (ROS)-responsive nanoparticles loaded with the isomer. Test their ability to target inflammatory sites and release the drug in response to high ROS conditions found in plaques [3].

The following diagram outlines the core workflow for investigating (3S,5S)-atorvastatin in these two key research applications.



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A Note on Sourcing the Compound

The **(3S,5S)-atorvastatin sodium salt** is available from several chemical suppliers for research purposes. The pricing is typically on a per-milligram scale, which is standard for high-purity reference standards [1].

- **Supplier Examples:** Biosynth Carbosynth, ChemScene, American Custom Chemicals Corporation [1].
- **Pricing Indication:** As of late 2021, prices ranged from approximately \$75 for 1 mg to over \$300 for smaller quantities, confirming it is a high-cost specialty chemical [1].

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References

1. (3S,5S)-Atorvastatin sodium salt | 501121-34-2 [chemicalbook.com]
2. Comparative uptake of statins by hepatic organic anion ... [pubmed.ncbi.nlm.nih.gov]
3. Innovative Conjugation Strategies in Atherosclerosis:... [journals.lww.com]

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